

Application Notes and Protocols: Dissolving Nicotinamide Riboside Malate for Experimental Use

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Compound of Interest

Compound Name: *Nicotinamide riboside malate*

Cat. No.: *B8820688*

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Abstract

Nicotinamide Riboside (NR) is a pyridine-nucleoside form of vitamin B3 that functions as a precursor to nicotinamide adenine dinucleotide (NAD⁺).^[1] **Nicotinamide Riboside Malate** (NRM) is a salt of NR that is reported to enhance oxidative metabolism, protect against metabolic abnormalities induced by high-fat diets, and reduce cognitive decline in models of Alzheimer's disease.^{[2][3]} Proper dissolution and preparation of NRM are critical for ensuring accurate and reproducible results in both in vitro and in vivo experiments. This document provides detailed protocols for dissolving NRM, information on its solubility and stability, and an overview of its primary signaling pathway.

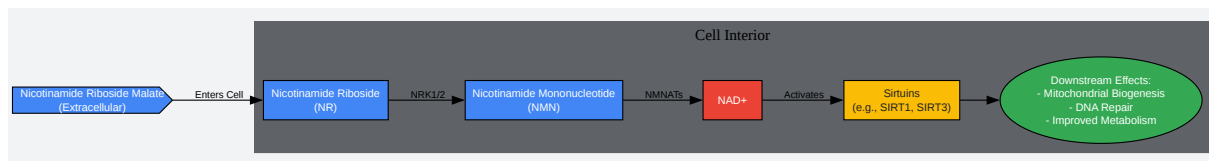
Solubility Properties

Nicotinamide Riboside Malate is generally soluble in aqueous solutions and organic solvents like DMSO. While exact solubility values can vary by manufacturer and purity, the following table summarizes solubility data and common solvents used for related compounds like Nicotinamide Riboside Chloride, which can serve as a guide.

Solvent	Reported Solubility/Usage	Source
Water / Aqueous Buffers (e.g., PBS)	Soluble. Used for direct dissolution for in vitro and oral in vivo administration. For Nicotinamide Riboside Chloride, solubility in PBS (pH 7.2) is approx. 10 mg/mL.	[4][5]
DMSO (Dimethyl Sulfoxide)	Soluble. Used to create high-concentration stock solutions. For Nicotinamide Riboside Chloride, solubility is approx. 30 mg/mL.	[5]
Ethanol	Soluble. Can be used as a solvent, though less common for cell culture applications. Nicotinamide has a solubility of approx. 2.5 mg/mL in ethanol.	[4]
0.5% CMC Na (Carboxymethylcellulose)	Used as a suspension vehicle for oral administration (in vivo).	[2]
Corn Oil (with DMSO co-solvent)	Used as a vehicle for injection (e.g., IP, SC) for in vivo studies.	[2]

Signaling Pathway and Mechanism of Action

Nicotinamide Riboside Malate acts as a potent precursor to NAD⁺, a critical coenzyme in cellular metabolism and signaling.[6] Upon entering the cell, NR is phosphorylated by Nicotinamide Riboside Kinases (NRK1/2) to form nicotinamide mononucleotide (NMN).[7] NMN is then adenylated by NMN adenylyltransferases (NMNATs) to synthesize NAD⁺. [1] The subsequent increase in the cellular NAD⁺ pool enhances the activity of NAD⁺-dependent enzymes, most notably the sirtuins (e.g., SIRT1 and SIRT3).[3][8] These sirtuins play key roles in regulating mitochondrial function, gene expression, DNA repair, and cellular stress responses.[6]



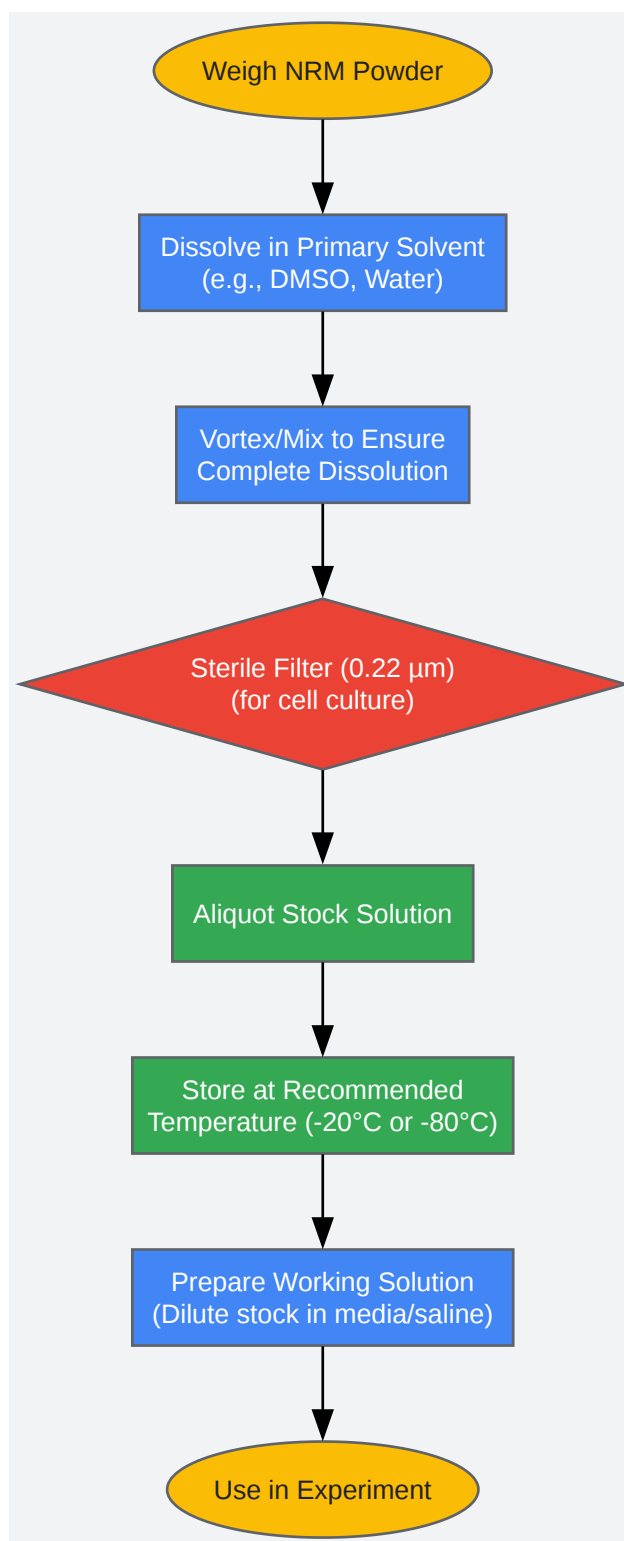
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Figure 1. Simplified signaling pathway of Nicotinamide Riboside.

Experimental Protocols

General Workflow for Solution Preparation

The following diagram outlines the general workflow for preparing NRM solutions for experimental use.



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Figure 2. General workflow for preparing NRM solutions.

Protocol for In Vitro (Cell Culture) Experiments

This protocol is designed for preparing a sterile stock solution in DMSO and a final working solution in cell culture media. In vitro studies have used NRM at concentrations ranging from 1-1000 μM .^{[2][8]}

Materials:

- **Nicotinamide Riboside Malate (NRM)** powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- 0.22 μm syringe filter

Procedure for 100 mM DMSO Stock Solution:

- Aseptically weigh the required amount of NRM powder. (Molecular Weight should be confirmed from the supplier).
- Under a sterile hood, dissolve the NRM powder in sterile DMSO to achieve a final concentration of 100 mM.
- Vortex gently until the powder is completely dissolved.
- (Optional but recommended) Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C . The stock solution is stable for up to 6 months when stored properly.^[3]

Procedure for Working Solution (e.g., 100 μM):

- Thaw a single aliquot of the 100 mM NRM stock solution.
- Dilute the stock solution 1:1000 in pre-warmed sterile cell culture medium to obtain the final working concentration of 100 μ M.
 - Example: Add 1 μ L of 100 mM stock solution to 1 mL of cell culture medium.
- Mix thoroughly by gentle inversion before adding to the cell cultures.
- Note: The final concentration of DMSO in the culture medium should be kept low (typically $\leq$ 0.1%) to avoid solvent-induced cytotoxicity.

Protocol for In Vivo (Animal) Experiments

This protocol provides examples for preparing NRM for oral gavage or injection. Dosing for in vivo studies has been reported around 400 mg/kg/day via oral administration.[\[2\]](#)[\[3\]](#)

4.3.1 Oral Formulation (Suspension)

Materials:

- **Nicotinamide Riboside Malate (NRM)** powder
- Carboxymethylcellulose sodium (CMC-Na)
- Sterile distilled water (ddH₂O)

Procedure for 25 mg/mL Suspension in 0.5% CMC-Na:

- Prepare a 0.5% (w/v) CMC-Na solution by dissolving 0.5 g of CMC-Na in 100 mL of ddH₂O. Stir until a clear, viscous solution is formed.
- Weigh the required amount of NRM powder.
- Gradually add the NRM powder to the 0.5% CMC-Na solution while stirring or vortexing to create a homogenous suspension. For example, to prepare 10 mL of a 25 mg/mL suspension, add 250 mg of NRM to 10 mL of the vehicle.[\[2\]](#)

- Ensure the suspension is well-mixed immediately before each administration to ensure uniform dosing.

4.3.2 Injectable Formulation (Co-Solvent System)

For compounds with limited aqueous solubility, a co-solvent system may be necessary for injectable routes (e.g., intraperitoneal, subcutaneous).

Materials:

- **Nicotinamide Riboside Malate (NRM)** powder
- DMSO
- Corn oil

Procedure for 2.5 mg/mL Formulation (10% DMSO in Corn Oil):

- Prepare a high-concentration stock solution of NRM in DMSO (e.g., 25 mg/mL).
- To prepare the final formulation, dilute the DMSO stock solution 1:10 in corn oil.^[2]
 - Example: For 1 mL of final solution, add 100 μ L of the 25 mg/mL DMSO stock to 900 μ L of corn oil.
- Mix thoroughly to obtain a clear solution or a uniform suspension.
- This formulation is ready for administration to animals.^[2]

Stability and Storage

Form	Solvent/Vehicle	Storage Temperature	Stability	Source
Powder	N/A (Solid)	-20°C	≥ 3 years	[8]
Stock Solution	DMSO	-80°C	~1 year	[8]
Stock Solution	DMSO	-20°C	~1 month	[3]
Aqueous Solution	Water / PBS	4°C	Not recommended for > 1 day	[4][5]

Key Recommendations:

- Nicotinamide riboside and its salts are susceptible to hydrolysis in aqueous solutions.[9] Therefore, aqueous preparations should be made fresh daily.
- For long-term storage, NRM should be kept as a powder at -20°C or as a stock solution in an anhydrous solvent like DMSO at -80°C.
- Avoid multiple freeze-thaw cycles of stock solutions by preparing single-use aliquots.[10]

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